

# 1-ethyl-3-methylimidazolium acetate CAS number and molecular weight

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## Compound of Interest

Compound Name: *1-Ethyl-3-methylimidazolium*

Cat. No.: *B1214524*

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## Technical Guide: 1-Ethyl-3-methylimidazolium Acetate

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of **1-ethyl-3-methylimidazolium acetate** ([EMIM]OAc), an ionic liquid of significant interest across various scientific disciplines, including pharmaceutical sciences. This document details its core physicochemical properties, outlines key experimental protocols, and discusses its applications relevant to drug development and material science.

## Core Properties of 1-Ethyl-3-methylimidazolium Acetate

**1-Ethyl-3-methylimidazolium** acetate is a room-temperature ionic liquid known for its low volatility, high thermal stability, and excellent solvating capabilities for a wide range of organic and inorganic materials.<sup>[1]</sup> These properties make it a versatile and environmentally friendlier alternative to traditional volatile organic solvents.

Quantitative data for **1-ethyl-3-methylimidazolium** acetate is summarized in the table below for easy reference.

Property	Value
CAS Number	143314-17-4
Molecular Formula	C8H14N2O2
Molecular Weight	170.21 g/mol
Density	1.027 - 1.101 g/mL at 20 °C
Melting Point	>30 °C (can exist as a supercooled liquid)
Flash Point	164 °C (327.2 °F)
Refractive Index	n20/D 1.501 - 1.502

## Applications in Research and Drug Development

[EMIM]OAc is recognized for its utility in several areas pertinent to pharmaceutical and scientific research:

- **Green Solvent & Catalyst:** It serves as a sustainable solvent and has been shown to be a highly efficient organocatalyst for reactions such as the cyanosilylation of carbonyl compounds.[1][2][3]
- **Biomass Processing:** It is a powerful solvent for dissolving lignocellulosic biomass, particularly cellulose.[1] This has implications for the development of biodegradable materials and advanced drug delivery systems.
- **Pharmaceutical Formulations:** [EMIM]OAc is utilized in drug delivery systems to enhance the solubility and bioavailability of poorly soluble active pharmaceutical ingredients (APIs).[1] It can also act as a plasticizer in biodegradable films for potential drug release applications.[4]
- **Enzyme Stability:** It has been studied as a co-solvent to improve the activity and stability of enzymes, such as  $\alpha$ -amylase, which is relevant for biocatalysis in pharmaceutical manufacturing.[5]
- **Pharmaceutical Intermediate:** It is used as a solvent and an intermediate in pharmaceutical synthesis.[6]

## Experimental Protocols

Detailed methodologies for key experiments involving **1-ethyl-3-methylimidazolium** acetate are provided below.

### Protocol 1: Dissolution of Microcrystalline Cellulose

This protocol describes the preparation of a cellulose solution using [EMIM]OAc, often a preliminary step for creating cellulose-based films or fibers for drug delivery applications.

#### Materials:

- Microcrystalline cellulose (MCC)
- **1-ethyl-3-methylimidazolium** acetate ([EMIM]OAc)
- Dimethyl sulfoxide (DMSO, as co-solvent)
- Vacuum oven
- Nitrogen-filled glove box
- Mechanical stirrer

#### Procedure:

- Dry the MCC and [EMIM]OAc in a vacuum oven at 80°C for 72 hours to remove moisture.
- Inside a nitrogen-filled glove box, prepare a co-solvent mixture of 75 wt% [EMIM]OAc and 25 wt% DMSO.
- While maintaining a temperature of 50°C, gradually add a pre-weighed amount of the dried MCC to the co-solvent under mechanical stirring at 500 rpm.
- Continue stirring for 12 hours or until the cellulose is completely dissolved, resulting in a dope solution.

## Protocol 2: Synthesis of 1-Ethyl-3-methylimidazolium Acetate

This protocol outlines a common laboratory-scale synthesis of [EMIM]OAc via anion exchange.

### Materials:

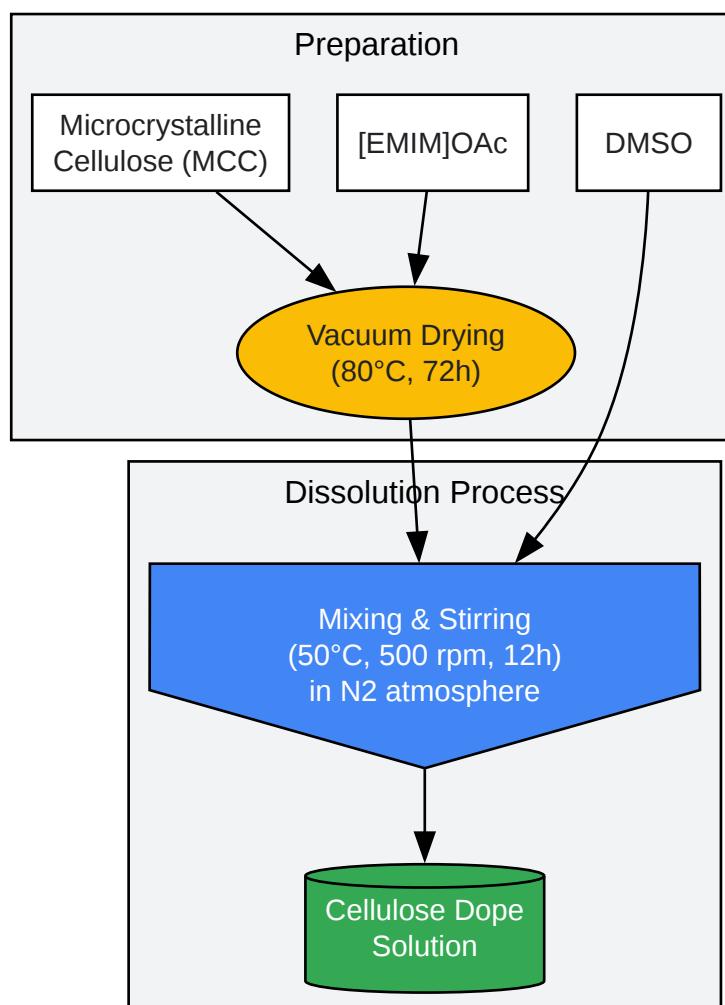
- **1-Ethyl-3-methylimidazolium** bromide
- Lead(II) acetate trihydrate
- Distilled water
- Nitrogen gas supply
- Mechanical stirrer

### Procedure:

- Prepare two separate aqueous solutions: dissolve 0.2 mol of **1-ethyl-3-methylimidazolium** bromide in 30 mL of distilled water and 0.1 mol of lead(II) acetate trihydrate in 70 mL of distilled water.
- Slowly add the **1-ethyl-3-methylimidazolium** bromide solution to the lead(II) acetate trihydrate solution under vigorous mechanical stirring.
- Maintain the reaction under a nitrogen atmosphere at a constant temperature of 35°C.
- Continue stirring for 48 hours. The formation of lead bromide precipitate will occur.
- After the reaction is complete, the precipitate can be removed by filtration to yield an aqueous solution of **1-ethyl-3-methylimidazolium** acetate. The water can then be removed under reduced pressure.

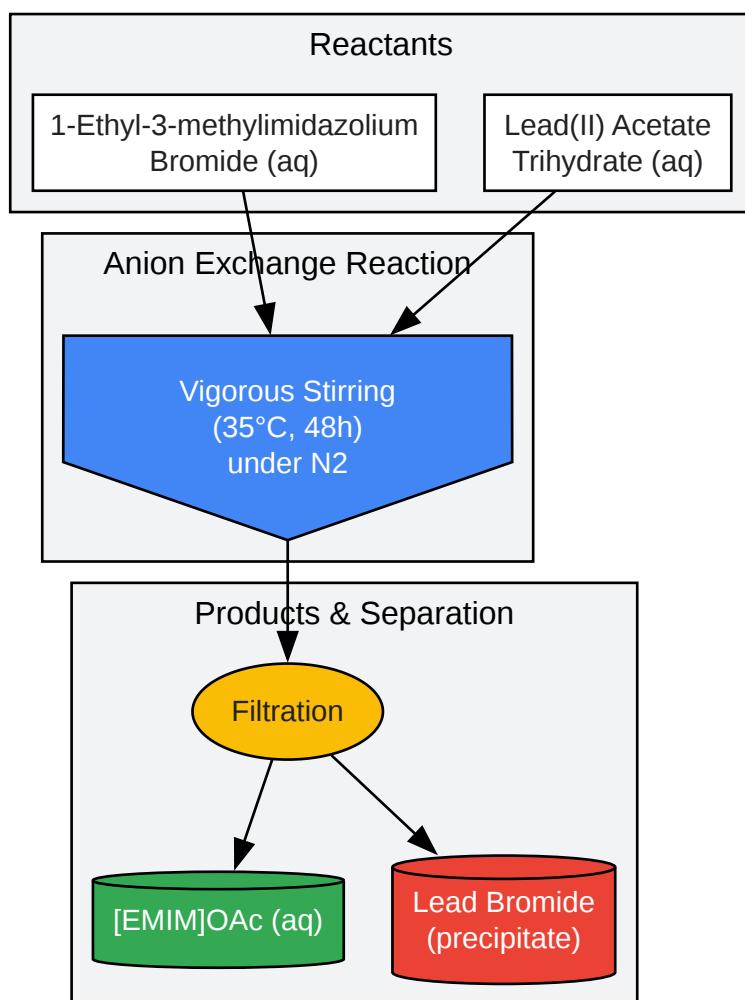
## Logical and Experimental Workflows

The following diagrams illustrate key processes involving **1-ethyl-3-methylimidazolium** acetate.



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Caption: Workflow for the dissolution of cellulose in [EMIM]OAc.

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Caption: Synthesis pathway for **1-ethyl-3-methylimidazolium acetate**.

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